

Fluacrypyrim combination with bifenazate synergistic effects

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Compound Focus: Fluacrypyrim

CAS No.: 229977-93-9

Cat. No.: S006337

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Composition and Efficacy

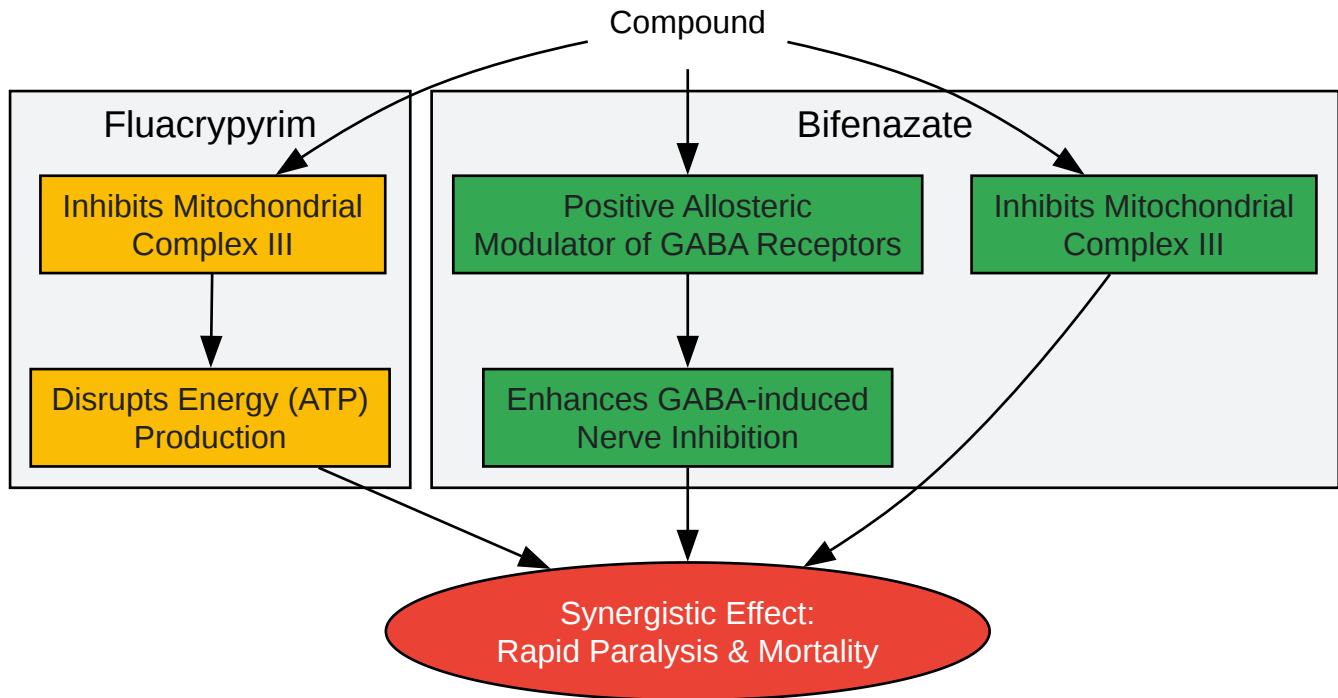
The core of this combination is detailed in a patent, which shows that mixing **fluacrypyrim** with bifenazate results in a significant synergistic effect, allowing for reduced application rates and improved control of resistant mites [1].

The table below summarizes the key aspects of this acaricidal composition.

Aspect	Description
Combination	Fluacrypyrim + Bifenazate [1]
Synergistic Effect	Yes; greater than the sum of individual effects [1]
Primary Target Pests	Spider mites (<i>Tetranychus urticae</i>), Panonychus citri, Panonychus ulmi [1]
Example Applications	Apples, citrus, grapes, and other crops [1]
Reported Advantages	Reduced pesticide application rates, delayed development of mite resistance, improved control efficacy, and long-lasting effect [1]

Mechanism of Action

The synergy likely arises from the distinct yet complementary modes of action of the two active ingredients.



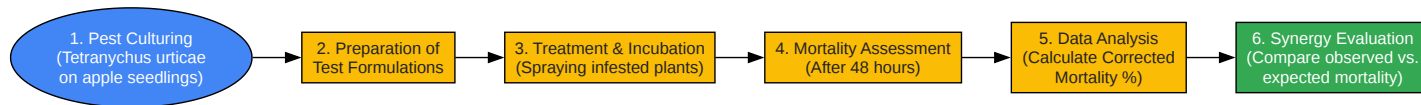
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- **Fluacrypyrim** is classified as a **Mitochondrial Complex III electron transport inhibitor** at the Qo site (IRAC Group 20) [2]. It disrupts cellular energy production.
- **Bifenazate** is also classified as a **Mitochondrial Complex III electron transport inhibitor** (IRAC Group 20) [3] [2]. Furthermore, research indicates that bifenazate and its active metabolite act as **positive allosteric modulators of GABA-gated chloride channels** in mites [4]. This enhances GABA-induced nervous system inhibition, leading to paralysis.

The combination delivers a powerful dual-strike: it simultaneously disrupts the mite's cellular energy supply and overloads its nervous system, resulting in rapid paralysis and death [1] [4].

Experimental Data and Protocol

The Chinese patent CN102986696A provides experimental details supporting the synergy claim. The methodology below is based on the standard insecticide testing process referenced in the patent [1].



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The patent reports the following results from bioassays against *Tetranychus urticae* [1]:

Treatment	LC ₅₀ (mg/L)	Toxicity Ratio
Fluacrypyrim	7.25	1.0 (baseline)
Bifenazate	2.48	2.9
Fluacrypyrim + Bifenazate	0.86	8.4

The co-toxicity coefficient for the mixture was calculated to be **192.5**, which is significantly greater than 120, indicating a synergistic effect [1].

Interpretation and Considerations

For researchers, the key points to consider are:

- **Proven Synergy:** The combination is scientifically and legally recognized for its synergistic effect, primarily validated against spider mites in agriculture [1].
- **Resistance Management:** This mixture is particularly valuable for managing resistant mite populations. Combining compounds with a shared mitochondrial target and a distinct neurotoxic action can help counter single-mechanism resistance [1] [2].
- **Patent as Primary Source:** The most detailed experimental data is contained within the patent [1]. Further independent validation in peer-reviewed literature would strengthen the evidence base.

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References

1. CN102986696A - Acaricidal composition containing fluacrypyrim and... [patents.google.com]
2. Neoseiulus - an overview [sciencedirect.com]
3. Bifenazate [sitem.herts.ac.uk]
4. A novel action of highly specific acaricide; bifenazate as a synergist ... [pubmed.ncbi.nlm.nih.gov]

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